

# safety and handling precautions for 3-Bromo-5-methylaniline.

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## *Compound of Interest*

Compound Name: 3-Bromo-5-methylaniline

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An In-depth Technical Guide to the Safe Handling of **3-Bromo-5-methylaniline** for Research and Development

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety and handling precautions for **3-Bromo-5-methylaniline** (CAS No. 74586-53-1), a chemical intermediate utilized in pharmaceutical and chemical synthesis. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

## Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **3-Bromo-5-methylaniline** is fundamental for its safe handling and use in experimental settings.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>8</sub> BrN	<a href="#">[1]</a>
Molecular Weight	186.05 g/mol	<a href="#">[1]</a>
Appearance	White to cream or purple to purple-brown to brown low melting solid or solid.	<a href="#">[2]</a>
Melting Point	37 °C	<a href="#">[3]</a>
Boiling Point	150-151 °C at 15 Torr	<a href="#">[3]</a>
Density	1.498 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[3]</a>
Water Solubility	Slightly soluble in water.	<a href="#">[3]</a>
pKa	3.65 ± 0.10 (Predicted)	<a href="#">[3]</a>

## Hazard Identification and GHS Classification

**3-Bromo-5-methylaniline** is classified as a hazardous substance. The following table summarizes its GHS classifications.[\[1\]](#)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Specific target organ toxicity — Single exposure	3	H335: May cause respiratory irritation

Pictogram:

Signal Word: Warning[4]

## Experimental Protocols: Safe Handling and Storage

Strict adherence to the following protocols is mandatory when handling **3-Bromo-5-methylaniline**.

### Engineering Controls

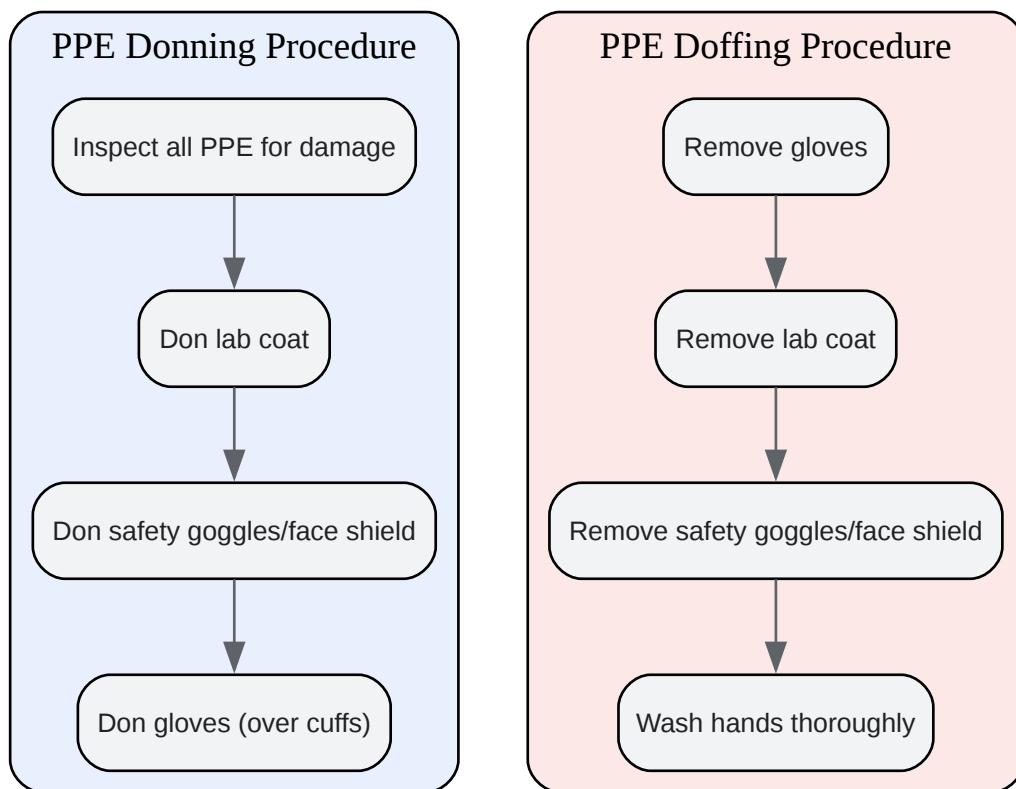
- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[4]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[5]

### Personal Protective Equipment (PPE)

A comprehensive PPE regimen is required to prevent exposure.

Protection Type	Specification	Source
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[4]
Skin Protection	Chemical-impermeable gloves (inspect before use), and fire/flame resistant and impervious clothing.	[4]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate cartridge should be used.	[4]

The following diagram outlines the logical workflow for donning and doffing PPE.



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Figure 1: Personal Protective Equipment (PPE) Workflow.

## General Handling Precautions

- Avoid contact with skin, eyes, and clothing.[4]
- Avoid the formation of dust and aerosols.[4]
- Do not eat, drink, or smoke in areas where the chemical is handled.[6]
- Wash hands thoroughly after handling.[6]
- Use non-sparking tools to prevent electrostatic discharge.[4]

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][6]

- Keep away from incompatible materials such as strong oxidizing agents.[\[5\]](#)
- Store locked up.[\[5\]](#)

## Emergency Procedures

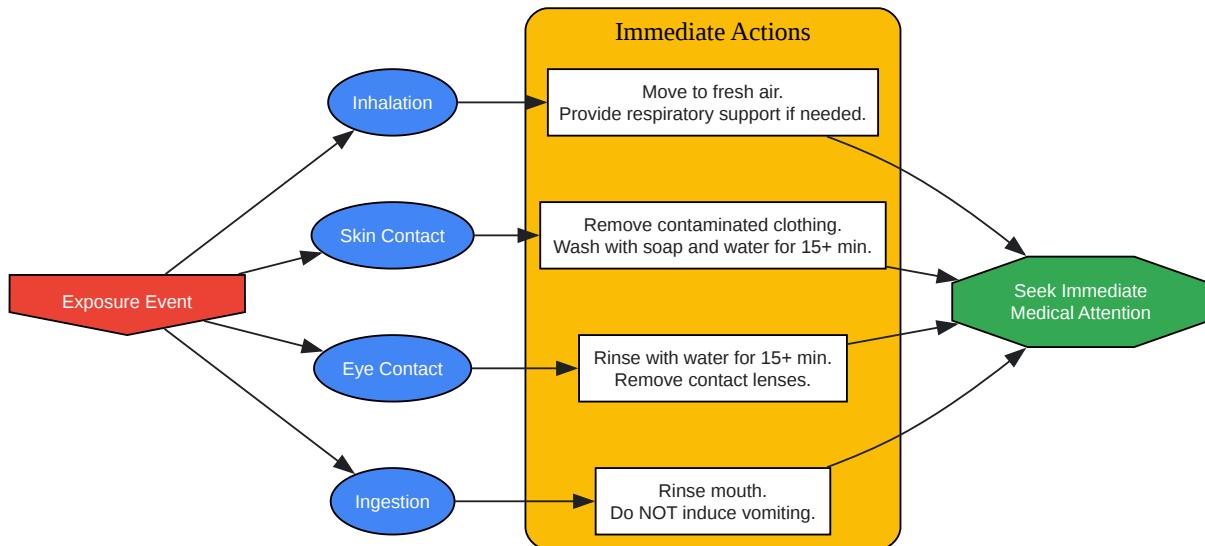
Immediate and appropriate response to an exposure or spill is critical.

## First-Aid Measures

The following table outlines the recommended first-aid procedures.

Exposure Route	First-Aid Protocol	Source
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	<a href="#">[4]</a>
Skin Contact	Immediately take off all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Consult a doctor.	<a href="#">[4]</a> <a href="#">[5]</a>
Eye Contact	Rinse cautiously with water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	<a href="#">[4]</a> <a href="#">[5]</a>
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	<a href="#">[4]</a>

The decision-making process for responding to an exposure is illustrated in the diagram below.



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Figure 2: First-Aid Decision Pathway for Exposure.

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Wear appropriate personal protective equipment. Avoid dust formation and breathing vapors, mist, or gas.[\[4\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[5\]](#)
- Methods for Cleaning Up: Sweep up and shovel into suitable, closed containers for disposal.[\[5\]](#)

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4]
- Specific Hazards: Hazardous decomposition products include carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen bromide.[5]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[5]

## Stability and Reactivity

- Reactivity: No information available.
- Chemical Stability: Stable under normal, recommended storage conditions.[5]
- Incompatible Materials: Strong oxidizing agents.[5]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen bromide.[5]

## Toxicological and Ecological Information

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[1][5] No quantitative LD<sub>50</sub> or LC<sub>50</sub> data is readily available in the consulted sources.
- Mutagenic and Reproductive Effects: No information available.[5]
- Ecotoxicity: Do not empty into drains.[5] No specific ecotoxicity data is available.

## Disposal Considerations

- Waste Disposal Methods: Disposal must be in accordance with local, regional, and national hazardous waste regulations. Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[5]

## Transport Information

- UN Number: UN2811[5]
- Proper Shipping Name: Toxic solid, organic, n.o.s. (**3-Bromo-5-methylaniline**)[5]

- Hazard Class: 6.1[5]
- Packing Group: III[5]

This guide is intended to provide a comprehensive overview of the safety and handling precautions for **3-Bromo-5-methylaniline**. It is not a substitute for a thorough risk assessment that should be conducted by qualified personnel before any new or modified experimental procedure involving this chemical. Always consult the most recent Safety Data Sheet (SDS) from your supplier.

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